

Personal protective equipment for handling 5-Chloro-2-pentanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Chloro-2-pentanone

Cat. No.: B045304

[Get Quote](#)

Essential Safety and Handling Guide for 5-Chloro-2-pentanone

For laboratory personnel, including researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for **5-Chloro-2-pentanone**, ensuring the well-being of laboratory staff and the integrity of research.

Chemical Profile and Hazards

5-Chloro-2-pentanone is a flammable liquid and vapor that is harmful if swallowed, causes skin irritation, and serious eye irritation.[1] It may also cause respiratory irritation.[2] Understanding these hazards is the first step toward safe handling.

Hazard Classification	Category
Flammable liquids	Category 3
Acute toxicity, Oral	Category 4
Skin irritation	Category 2
Eye irritation	Category 2
Specific target organ toxicity - single exposure	Category 3

Physical and Chemical Properties	
CAS Number	5891-21-4
Molecular Formula	C5H9ClO
Molecular Weight	120.58 g/mol
Appearance	Colorless to Brown clear liquid
Boiling Point	106 °C/20 mmHg
Flash Point	67 °C (152.6 °F) - closed cup[3]
Specific Gravity	1.05 (20/20)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **5-Chloro-2-pentanone** to minimize exposure and ensure personal safety.

Protection Type	Specific Recommendations	Standards
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.[1][2][4]	EN 166 (EU) or NIOSH (US) approved.[1][4]
Skin Protection	Wear fire/flammable resistant and impervious clothing.[1][4] Chemical-resistant gloves (e.g., nitrile, neoprene) must be inspected prior to use.[1][5]	EU Directive 89/686/EEC and the standard EN 374.[1]
Respiratory Protection	Use in a well-ventilated area or under a fume hood.[2] If exposure limits are exceeded or irritation is experienced, a full-face NIOSH-approved respirator is required.[2][4]	NIOSH (US) approved.

Operational and Disposal Plans

Handling and Storage:

- Handle in a well-ventilated place, wearing suitable protective clothing.[1]
- Avoid contact with skin and eyes and the formation of dust and aerosols.[1]
- Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and take precautionary measures against static discharge.[1][6]
- Store in a cool, dry, and well-ventilated area in a tightly closed container.[1][2][7]
- Store locked up and away from incompatible materials such as strong oxidizing agents and bases.[1][2]

Spill Management:

- Remove all sources of ignition and evacuate personnel to a safe area.[1]
- Ensure adequate ventilation.[1]
- Prevent further leakage if it is safe to do so. Do not let the chemical enter drains.[1]
- Contain the spill with inert absorbent material (e.g., sand, silica gel).[6]
- Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[1][6]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][4]

Emergency Procedures

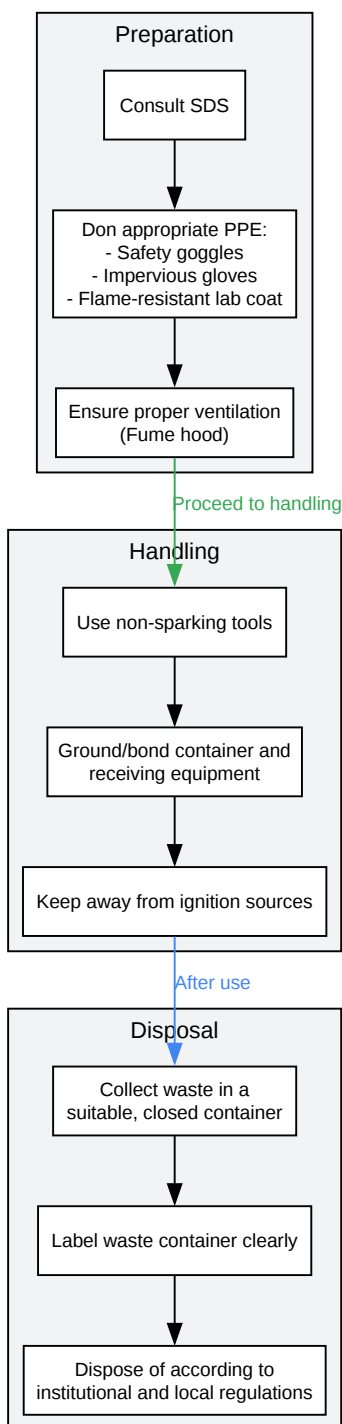
Immediate and appropriate first aid is critical in the event of accidental exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [1] [2] [4]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. [1] [4] [8] If skin irritation occurs, get medical help. [1] [4]
Eye Contact	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. [1] [2] [4] Continue rinsing and consult a doctor. [1] [4]
Ingestion	Rinse mouth with water. Do not induce vomiting. [1] [2] [4] Call a doctor or Poison Control Center immediately. [1] [4]

Procedural Workflow and Emergency Response Diagrams

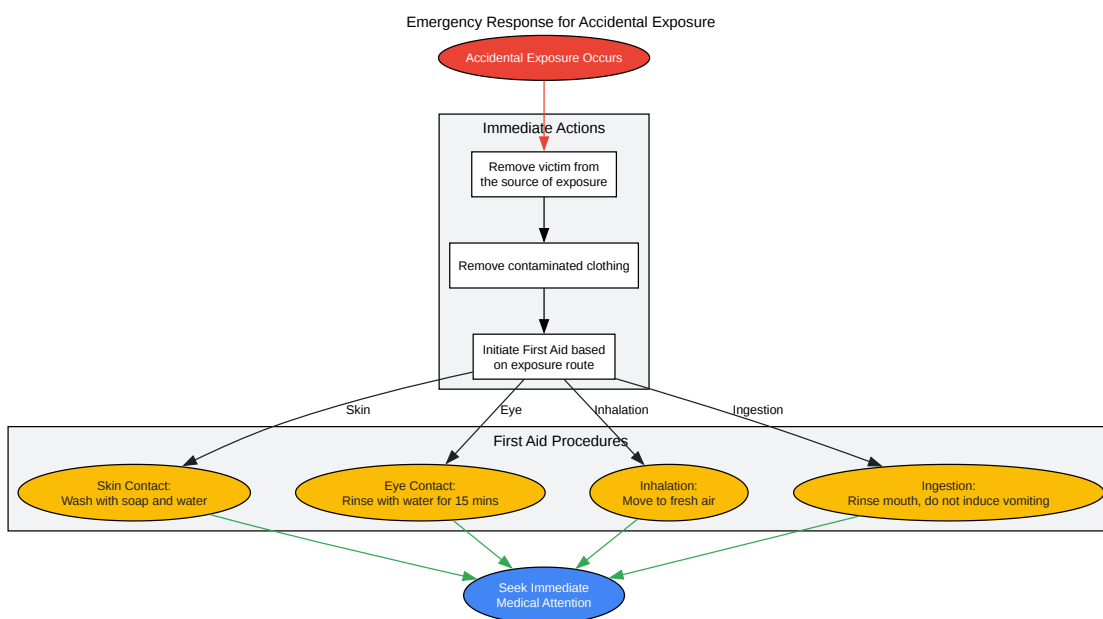
To further clarify the necessary steps for safe handling and emergency response, the following diagrams provide a visual guide.

Safe Handling Workflow for 5-Chloro-2-pentanone



[Click to download full resolution via product page](#)

Caption: A step-by-step workflow for the safe handling of **5-Chloro-2-pentanone**.



[Click to download full resolution via product page](#)

Caption: A flowchart outlining the immediate steps to take in case of accidental exposure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. aozunasia.com [aozunasia.com]
- 3. 5-クロロ-2-ペンタノン technical grade, 85% | Sigma-Aldrich [sigmaaldrich.com]
- 4. echemi.com [echemi.com]
- 5. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-Chloro-2-pentanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045304#personal-protective-equipment-for-handling-5-chloro-2-pentanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com